

An In-depth Technical Guide to Uralsaponin B: Chemical Structure and Properties

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Compound of Interest

Compound Name: *Uralsaponin B*

Cat. No.: *B217997*

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Introduction

Uralsaponin B is a triterpenoid saponin isolated from the roots of *Glycyrrhiza uralensis*, commonly known as Chinese licorice. As a member of the oleanane-type saponins, **Uralsaponin B** has garnered interest within the scientific community for its potential therapeutic properties, including anti-inflammatory, anti-infective, and anticancer activities. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **Uralsaponin B**, supported by available experimental data and methodologies.

Chemical Structure and Characterization

Uralsaponin B is structurally characterized as an oleanane-type triterpenoid glycoside. The aglycone backbone is attached to a disaccharide chain composed of two glucuronic acid moieties. It is a structural isomer of Uralsaponin A, with the distinction lying in the 1 → 3 glycosidic linkage between the two glucuronic acid residues, in contrast to the 1 → 2 linkage in Uralsaponin A.

Molecular Formula: $C_{42}H_{62}O_{16}$

IUPAC Name: (2S,3S,4S,5R,6R)-6-[(2R,3R,4S,5S,6S)-2-[[[(3S,4aR,6aR,6bS,8aS,11S,12aR,14aR,14bS)-11-carboxy-4,4,6a,6b,8a,11,14b-heptamethyl-

14-oxo-2,3,4a,5,6,7,8,9,10,12,12a,14a-dodecahydro-1H-picen-3-yl]oxy]-6-carboxy-3,5-dihydroxyoxan-4-yl]oxy-3,4,5-trihydroxyoxane-2-carboxylic acid

CAS Number: 105038-43-5

Physicochemical and Spectroscopic Data

Comprehensive experimental data for **Uralsaponin B** is limited. The following tables summarize the available computed and predicted physicochemical properties, alongside mass spectrometry data. Detailed experimental spectroscopic data (NMR, IR, UV) for **Uralsaponin B** are not readily available in the public domain. For structural elucidation, researchers often rely on comparative analysis with closely related compounds like Uralsaponin A and other triterpenoid saponins.

Table 1: Physicochemical Properties of **Uralsaponin B**

Property	Value	Source
Molecular Weight	822.9 g/mol	PubChem
Monoisotopic Mass	822.40378589 Da	PubChem
XLogP3	3.7	PubChem
Topological Polar Surface Area	267 Å ²	PubChem
Heavy Atom Count	58	PubChem
Complexity	1730	PubChem

Table 2: Mass Spectrometry Data for **Uralsaponin B**

Adduct	m/z	Predicted CCS (Å ²)
[M+H] ⁺	823.41108	283.9
[M+Na] ⁺	845.39302	285.3
[M-H] ⁻	821.39652	280.6

Experimental Protocols

Detailed experimental protocols specifically for the isolation, purification, and biological evaluation of **Uralsaponin B** are not extensively published. However, general methodologies employed for the extraction and analysis of saponins from *Glycyrrhiza uralensis* can be adapted.

Isolation and Purification of Saponins from *Glycyrrhiza uralensis* (General Protocol)

This protocol outlines a general procedure for the extraction and fractionation of saponins from the roots of *G. uralensis*, which can be further optimized for the specific isolation of **Uralsaponin B**.



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General workflow for the isolation of Ur

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